

# storage conditions for 7-amino-4-methylcoumarin powder and solutions

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## Compound Focus: 7-Amino-4-methylcoumarin

CAS No.: 26093-31-2

Cat. No.: S518347

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## Storage & Handling Specifications

The table below summarizes the key physical and storage characteristics of **7-Amino-4-methylcoumarin** for easy reference.

Property	Specification for Solid Powder	Specification for Stock Solutions
Physical Form	Solid, Crystalline Powder [1] [2]	Dissolved in organic solvent [3]
Storage Temperature	2-8°C [1]	-20°C or lower [3] [4]
Melting Point	223-226 °C [1] [2]	Not Applicable
Purity	≥ 97.5% - 99.91% [1] [5] [2]	Concentration-dependent
Solubility	Slightly soluble in water [2]	Soluble in DMSO, DMF, and acetone [3]
Spectral Data	$\lambda_{\text{max}}$ 354 nm (in ethanol) [1]	Ex/Em: ~351/430 nm [5] [3]

Property	Specification for Solid Powder	Specification for Stock Solutions
Shelf Life	Extended (years) when stored properly [4]	At least 6 months at -20°C [3]
Personal Protective Equipment (PPE)	Dust mask (N95), Eyeshields, Gloves [1]	Appropriate gloves and eye protection

## Frequently Asked Questions (FAQs)

### How should I store 7-Amino-4-methylcoumarin powder?

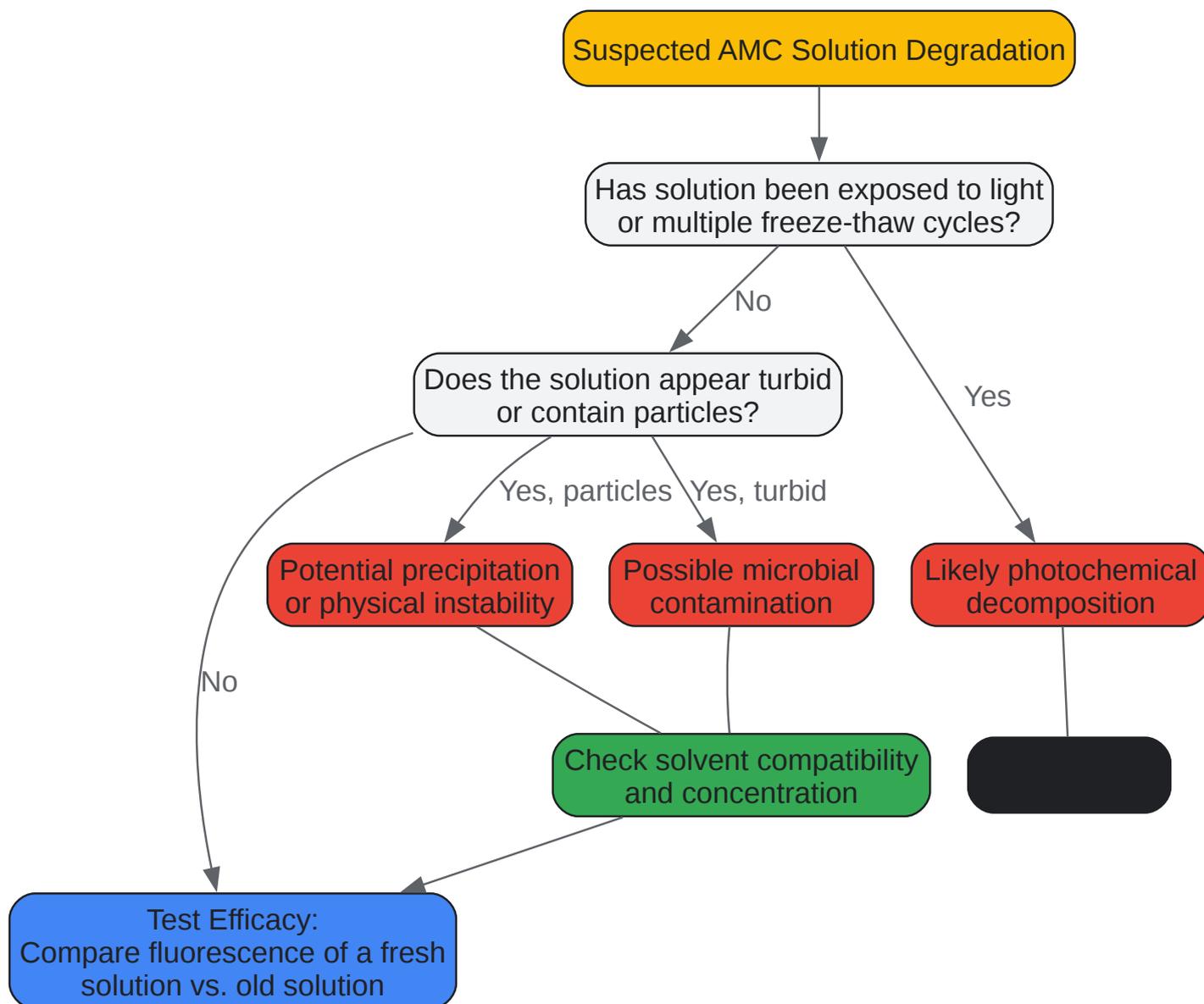
The powder form should be stored desiccated at 2-8°C [1]. It is stable for years under these conditions. Always keep the container tightly closed in a dark place to protect it from moisture and light, which can cause degradation [4].

### What is the best way to prepare and store stock solutions?

- **Solvent Choice:** Prepare concentrated stock solutions (e.g., 10-50 mg/mL) in a high-quality anhydrous solvent such as **DMSO or DMF** [3]. Acetone can also be used [3].
- **Aliquoting:** To avoid repeated freeze-thaw cycles, **aliquot** the stock solution into single-use volumes [4].
- **Storage:** Store the aliquots at **-20°C or -80°C**, protected from light (e.g., in amber vials or wrapped in aluminum foil) [3] [4]. A DMSO stock of AMC is stable for at least 6 months under these conditions [3].

### My solution appears degraded. How can I check its stability?

Over time and with improper handling, AMC can degrade. The following workflow outlines a systematic approach to troubleshoot potential issues:



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## What are the fluorescence properties I should use for my assays?

**7-Amino-4-methylcoumarin** is widely used as a fluorescent tracer and reference standard. Its spectral properties are:

- **Excitation wavelength (Ex):** 351 nm - 354 nm [1] [5] [3]
- **Emission wavelength (Em):** 430 nm - 440 nm [5] [3]

It is important to note that its fluorescence spectrum is not subject to variability due to protonation/deprotonation near or above physiological pH, making it a stable reference [3].

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## References

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